

Application Notes and Protocols for SF5-Containing Building Blocks in Organic Synthesis

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Compound of Interest

Compound Name: (3-Hydroxy-1-propenyl)sulfur
pentafluoride

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The pentafluorosulfanyl (SF5) group has emerged as a critical substituent in modern organic synthesis, particularly in the fields of medicinal chemistry and materials science. Its unique properties, including high electronegativity, exceptional thermal and chemical stability, and significant lipophilicity, make it an attractive bioisostere for commonly employed functional groups such as trifluoromethyl, tert-butyl, and nitro groups.[1][2] Often dubbed a "super-trifluoromethyl group," the SF5 moiety can profoundly influence the pharmacokinetic and pharmacodynamic profiles of bioactive molecules, leading to enhanced metabolic stability, improved cell membrane permeability, and modulated target-binding affinity.[1][3][4]

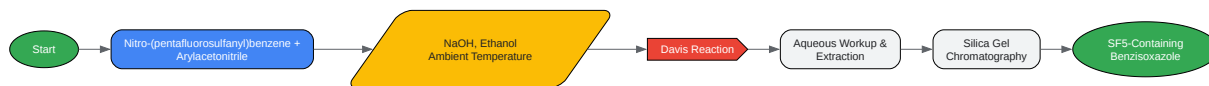
These application notes provide detailed protocols for key synthetic transformations utilizing SF5-containing building blocks, enabling researchers to access a diverse range of novel chemical entities.

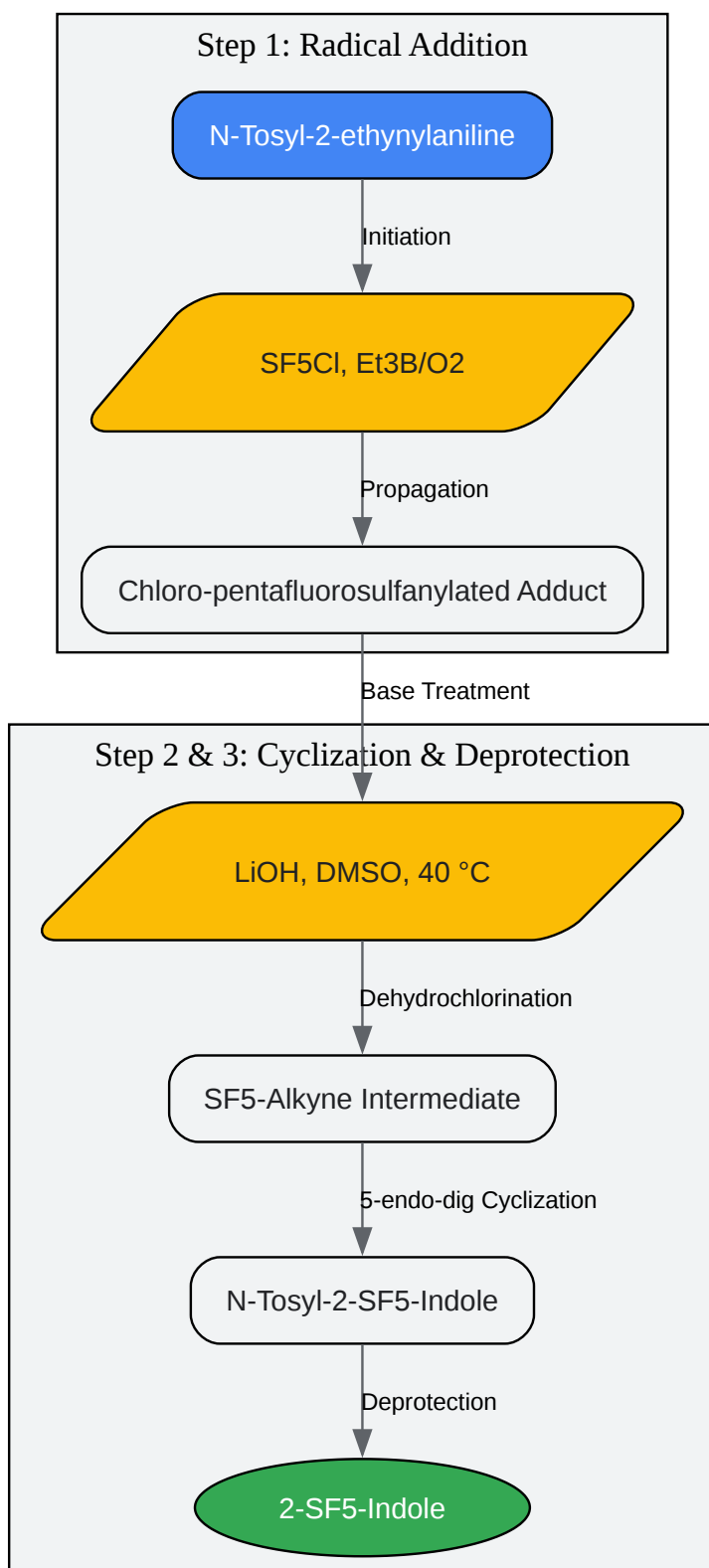
Synthesis of SF5-Containing Benzisoxazoles via the Davis Reaction

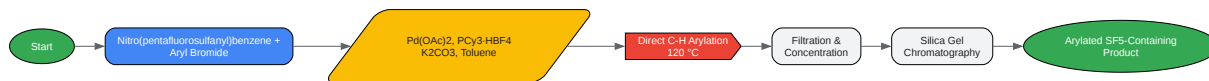
The Davis reaction offers a straightforward method for the synthesis of SF5-containing benzisoxazoles from readily available nitro-(pentafluorosulfanyl)benzenes and arylacetonitriles.

[1] This transformation is particularly effective for arylacetonitriles bearing electron-neutral or electron-donating groups.[1]

Logical Workflow for the Davis Reaction







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References

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